

Shielding requirements for Promethium-145 beta particles

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Promethium-145

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Shielding for Promethium Isotopes: A Technical Guide

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals on the Shielding Requirements for Radiations Emitted by **Promethium-145** and Promethium-147.

This document provides a detailed analysis of the shielding requirements for two notable isotopes of Promethium: **Promethium-145** (Pm-145) and Promethium-147 (Pm-147). It is critical to note that while the initial query focused on beta particles from **Promethium-145**, this isotope does not primarily decay via beta emission. This guide first clarifies the decay mechanism of Pm-145 and its associated radiations, then provides a comprehensive overview of shielding for the beta particles emitted by Pm-147, a common beta-emitting isotope of promethium.

Understanding Promethium-145 Decay and Shielding

Promethium-145 is the most stable isotope of promethium, with a half-life of 17.7 years.^{[1][2]} Contrary to a common misconception, its primary mode of decay is not beta emission. Instead, Pm-145 decays almost exclusively through electron capture to Neodymium-145 (Nd-145).^{[1][2][4]} There is also an extremely rare alpha decay mode to Praseodymium-141.^[1]

Radiations Emitted from Promethium-145

Electron capture is a process where an inner atomic electron is captured by the nucleus, converting a proton into a neutron. This process results in the emission of characteristic X-rays and Auger electrons as the electron shell vacancy is filled. Therefore, the primary radiation hazards from a Pm-145 source are these low-energy X-rays and electrons.

Radiation Type	Description	Shielding Consideration
Characteristic X-rays	Emitted when electrons from higher energy levels fill the vacancy left by the captured electron.	Low-energy; effectively shielded by thin layers of high-Z materials.
Auger Electrons	Emitted as an alternative to X-rays for carrying away the energy released during electron shell rearrangement.	Low-energy charged particles with a very short range.

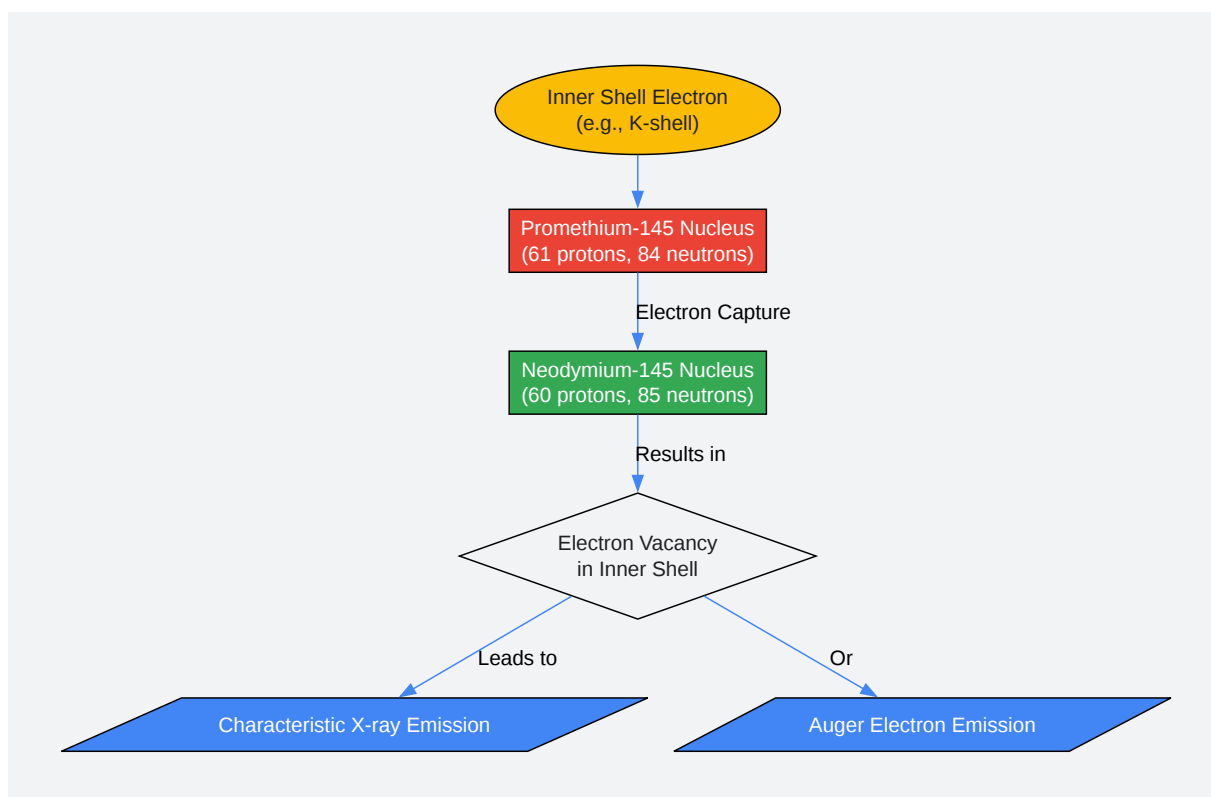
Shielding Recommendations for Promethium-145

The radiations from Pm-145 are of low energy and have limited penetrating power.

- Auger Electrons: These electrons have very low energy and are easily stopped by a minimal amount of shielding. A standard laboratory container or even the air gap between the source and the user is often sufficient.
- Characteristic X-rays: While more penetrating than Auger electrons, the X-rays from the Nd-145 daughter atom are also of relatively low energy. Shielding can be effectively achieved with thin foils of materials with a moderate to high atomic number (Z). Lead or copper are effective, but even a few millimeters of aluminum or steel will provide significant attenuation.

[5]

The logical workflow for understanding Pm-145 decay is illustrated below.



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Decay Pathway of **Promethium-145**

Shielding for Promethium-147 Beta Particles

Promethium-147 is a widely used isotope of promethium that decays via pure beta emission to Samarium-147 (Sm-147) with a half-life of 2.62 years.^{[4][6]} It is considered a "soft" beta emitter, meaning its beta particles have relatively low energy.^[6]

Promethium-147 Beta Particle Characteristics

The beta particles emitted from Pm-147 do not have a single energy but rather a spectrum of energies up to a maximum value.

Parameter	Value	Reference
Maximum Beta Energy (E _{max})	~225 keV	^{[4][7]}
Average Beta Energy (E _{avg})	~62 keV	^{[6][8]}
Half-life	2.62 years	^[6]

Principles of Beta Particle Shielding

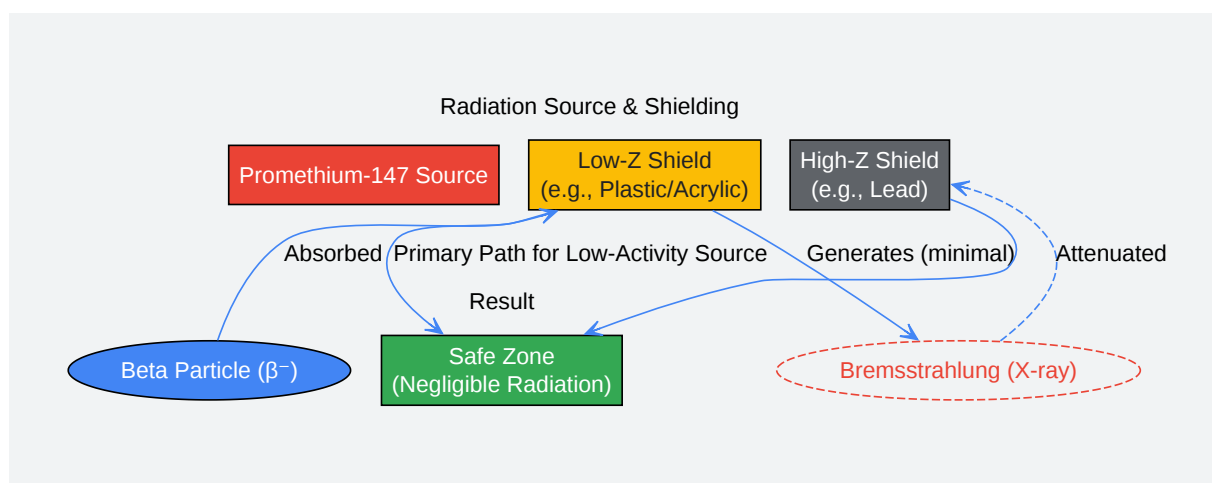
Shielding beta particles involves two primary considerations:

- **Stopping the Beta Particles:** Beta particles are charged and lose energy through interactions with electrons in the shielding material. A sufficient thickness of material will stop them completely.
- **Minimizing Bremsstrahlung:** As beta particles decelerate rapidly in a material, they can produce secondary X-rays known as "bremsstrahlung" (braking radiation). The production of bremsstrahlung is more efficient in materials with a high atomic number (Z).^[9]

Therefore, the ideal shielding strategy for beta particles is a two-stage approach:

- **Primary Shielding:** Use a low-Z material (e.g., plastic, acrylic, aluminum) thick enough to stop all the beta particles. This minimizes the production of bremsstrahlung X-rays.
- **Secondary Shielding:** If the beta source is very strong and the bremsstrahlung produced is significant, an outer layer of a high-Z material (e.g., lead) can be used to attenuate these secondary X-rays.

For Pm-147, given its low beta energy, bremsstrahlung production is less of a concern than for high-energy beta emitters. However, for high-activity sources, it should still be considered.



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Beta Particle Shielding Workflow

Shielding Material Data for Promethium-147

The range of beta particles is often expressed in terms of density-thickness (g/cm^2), which is the thickness in cm multiplied by the density of the material in g/cm^3 . The maximum range of the ~225 keV beta particles from Pm-147 is approximately $50 \text{ mg}/\text{cm}^2$.

Material	Density (g/cm ³)	Required Thickness to Stop All Beta Particles (mm)
Plastic (Acrylic)	~1.18	~0.42
Aluminum	2.70	~0.19
Glass	~2.5	~0.20
Water	1.00	~0.50

Note: These are approximate values. The exact thickness required should be confirmed with measurements for any specific application. For most laboratory uses of Pm-147, a few millimeters of plastic or aluminum is sufficient. For example, 0.2 mm of plastic is often cited as adequate shielding for Pm-147 beta emissions.[\[10\]](#)

Experimental Protocols

Verifying the adequacy of shielding is crucial. The following outlines a general experimental protocol for measuring beta particle attenuation.

Objective

To determine the required thickness of a given shielding material (e.g., aluminum, plastic) to effectively shield the beta emissions from a Promethium-147 source.

Materials

- Promethium-147 source of known activity.
- Geiger-Müller (GM) counter with a pancake probe or a similar beta-sensitive detector.
- Set of calibrated thickness absorbers (e.g., aluminum or plastic foils of varying, known thicknesses).
- Lead shielding bricks to create a low-background counting environment.
- Calipers for thickness measurement.

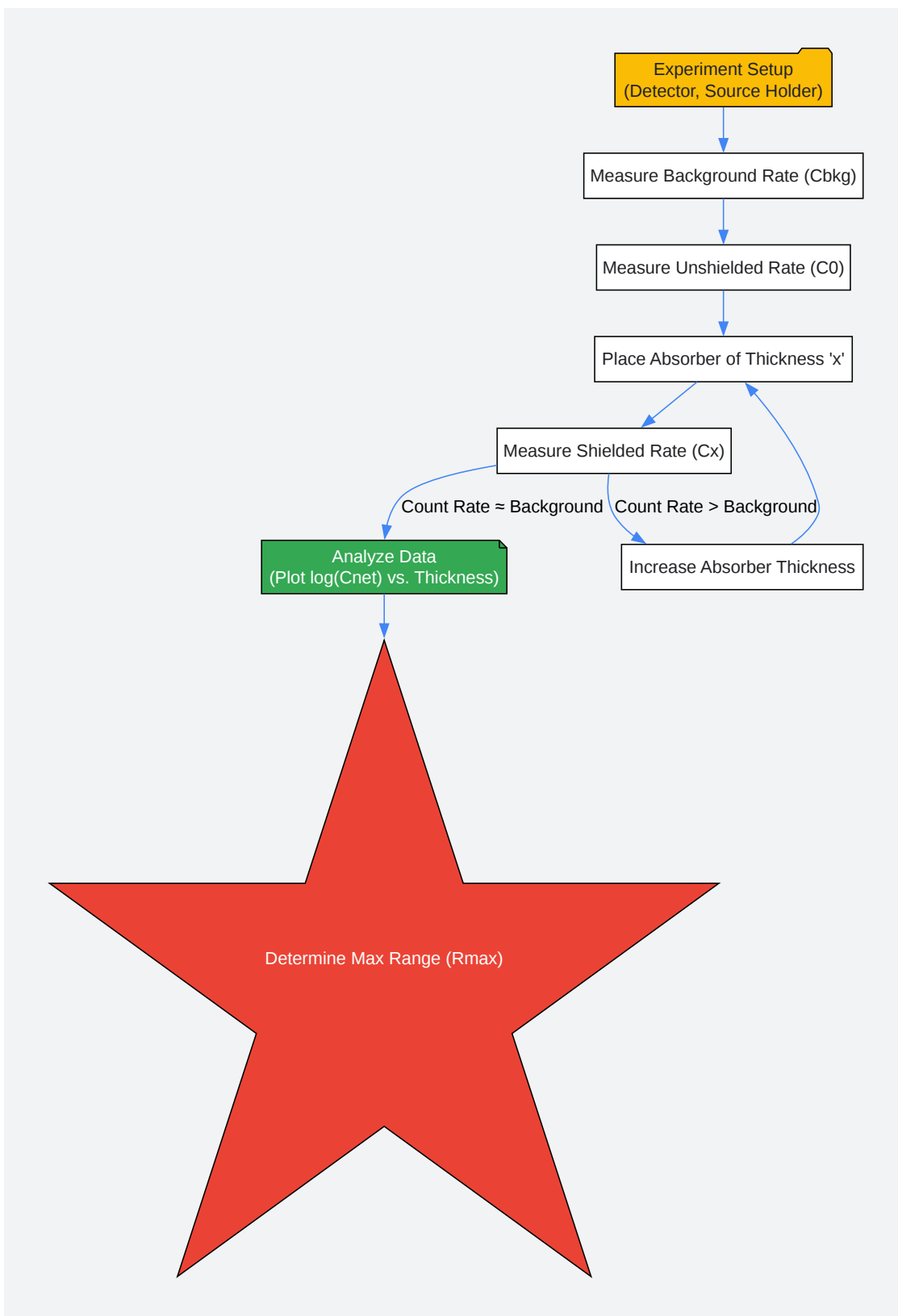
- Source holder and stand for reproducible geometry.

Methodology

- Background Measurement:
 - Set up the GM counter within a shielded area (lead cave) to minimize background radiation.
 - Without the Pm-147 source present, take a background radiation count for a set period (e.g., 10 minutes). This is the background count rate (Cbkg).
- Unshielded Source Measurement:
 - Place the Pm-147 source in the holder at a fixed distance from the detector. This geometry must remain constant throughout the experiment.
 - Measure the radiation count rate for the same set period. This is the unshielded count rate (C0).
- Attenuation Measurement:
 - Place the thinnest absorber foil between the source and the detector.
 - Measure the count rate for the same set period. Record the thickness of the absorber and the count rate (Cx).
 - Repeat this step, progressively increasing the thickness of the absorber material by adding more foils.
 - Continue until the count rate is approximately equal to the background count rate.
- Data Analysis:
 - For each measurement, calculate the net count rate by subtracting the background count rate ($C_{net} = C_x - C_{bkg}$).

- Plot the net count rate (on a logarithmic scale) as a function of the absorber thickness (on a linear scale).
- The thickness at which the net count rate approaches zero is the maximum range (R_{max}) of the beta particles in that material. This represents the minimum thickness required for complete absorption.

The experimental workflow is visualized in the diagram below.



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Beta Attenuation Measurement Workflow

Conclusion

In summary, **Promethium-145** is not a beta emitter; it decays via electron capture, producing low-energy X-rays and Auger electrons that require minimal shielding. For applications requiring a promethium-based beta source, Promethium-147 is the isotope of choice. The low-energy beta particles from Pm-147 can be effectively shielded with thin layers of low-Z materials such as plastic or aluminum. This approach effectively stops the beta particles while minimizing the production of secondary bremsstrahlung X-rays. For any application, the specific shielding requirements should be calculated and experimentally verified to ensure radiation exposure is kept As Low As Reasonably Achievable (ALARA).

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References

- 1. Promethium - Wikipedia [en.wikipedia.org]
- 2. Promethium | Pm (Element) - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Promethium (Pm) - The Chemical Elements [thechemicalelements.com]
- 4. grokipedia.com [grokipedia.com]
- 5. Radiation protection - Wikipedia [en.wikipedia.org]
- 6. trace.tennessee.edu [trace.tennessee.edu]
- 7. atom.kaeri.re.kr [atom.kaeri.re.kr]
- 8. Promethium: To Strive, to Seek, to Find and Not to Yield - PMC [pmc.ncbi.nlm.nih.gov]
- 9. courses.grainger.illinois.edu [courses.grainger.illinois.edu]
- 10. case.edu [case.edu]
- To cite this document: BenchChem. [Shielding requirements for Promethium-145 beta particles]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1200467#shielding-requirements-for-promethium-145-beta-particles]

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